

Dregeoside A11: A Technical Overview of a Bioactive Pregnane Glycoside

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Compound of Interest

Compound Name: Dregeoside A11

Cat. No.: B1158051

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Introduction

Dregeoside A11 is a naturally occurring polyoxypregnane glycoside isolated from the plant *Dregea volubilis*. As a member of the pregnane glycoside family, a class of compounds known for a wide range of biological activities, **Dregeoside A11** holds potential for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the available chemical and biological data on **Dregeoside A11**, with a focus on its chemical identity and cytotoxic potential.

Chemical Identifiers and Properties

A clear identification of a chemical entity is fundamental for research and development. The key chemical identifiers for **Dregeoside A11** are summarized in the table below.

Identifier	Value
CAS Number	89020-11-1
Molecular Formula	C ₅₅ H ₈₈ O ₂₂
Molecular Weight	1101.3 g/mol

Biological Activity

Cytotoxic Potential of Related Compounds from *Dregea volubilis*

While specific biological activity data for **Dregeoside A11** is limited in publicly available literature, recent studies on other pregnane glycosides isolated from *Dregea volubilis* provide valuable insights into the potential bioactivity of this class of compounds.

A 2024 study investigated the cytotoxic effects of several new and known pregnane glycosides from *Dregea volubilis* against a panel of eight human cancer cell lines. The tested compounds demonstrated varying levels of cytotoxicity, with IC₅₀ values ranging from 4.29 to 21.05 μ M[1][2][3]. These findings suggest that pregnane glycosides from this plant are a promising source of potential anti-cancer agents.

The cancer cell lines used in this study were:

- MB49 (murine bladder cancer)
- K562 (human chronic myelogenous leukemia)
- MKN-7 (human gastric cancer)
- HT29 (human colorectal adenocarcinoma)
- A549 (human lung carcinoma)
- MCF-7 (human breast adenocarcinoma)
- MDA-MB-231 (human breast adenocarcinoma)
- HepG2 (human liver carcinoma)

Enzyme Inhibition Studies

In a study evaluating the α -glucosidase and α -amylase inhibitory activities of pregnane glycosides from *Dregea volubilis*, **Dregeoside A11** (referred to as dreageoside A11 in the publication) was isolated but did not show significant inhibitory activity against these enzymes[4].

Experimental Protocols

Cytotoxicity Assay (MTT Assay)

The following is a generalized experimental protocol for determining the cytotoxic activity of compounds, based on the methodology described in the study of pregnane glycosides from *Dregea volubilis*^{[1][2][3]}.

Objective: To assess the in vitro cytotoxicity of a compound against various cancer cell lines.

Materials:

- Cancer cell lines (e.g., K562, A549, MCF-7, etc.)
- Complete cell culture medium (e.g., RPMI-1640 or DMEM with 10% FBS)
- Test compound (**Dregeoside A11**)
- 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) solution
- Dimethyl sulfoxide (DMSO)
- 96-well microplates
- CO₂ incubator

Procedure:

- Cell Seeding: Seed the cells in 96-well plates at an appropriate density and allow them to adhere overnight in a CO₂ incubator at 37°C.
- Compound Treatment: Treat the cells with various concentrations of the test compound (e.g., in a range of 1 to 100 µM) and a vehicle control (DMSO).
- Incubation: Incubate the plates for a specified period (e.g., 48 or 72 hours).
- MTT Addition: Add MTT solution to each well and incubate for an additional 4 hours.

- **Formazan Solubilization:** Remove the medium and add DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%).

Logical Workflow for Cytotoxicity Screening

The following diagram illustrates a typical workflow for the bioassay-guided isolation and cytotoxicity testing of natural products.



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Caption: Bioassay-guided isolation and evaluation workflow.

Conclusion and Future Directions

Dregeoside A11 is a structurally defined natural product from *Dregea volubilis*. While direct evidence of its biological activity is currently scarce, the demonstrated cytotoxic potential of other pregnane glycosides from the same plant suggests that **Dregeoside A11** warrants further investigation as a potential anticancer agent. Future research should focus on comprehensive screening of **Dregeoside A11** against a broad panel of cancer cell lines and elucidation of its mechanism of action and potential signaling pathways. Such studies are crucial to unlock the therapeutic potential of this and other related natural products.

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